

In-depth Technical Guide: 2-Benzylisoindoline-4-carboxylic acid (CAS 127169-17-9)

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Compound of Interest

Compound Name: 2-Benzylisoindoline-4-carboxylic acid

Cat. No.: B111566

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Disclaimer: Despite a comprehensive search of scientific literature and chemical databases, detailed technical information regarding the synthesis, experimental protocols, quantitative biological data, and specific signaling pathways for **2-Benzylisoindoline-4-carboxylic acid** (CAS 127169-17-9) is not publicly available. The information presented herein is based on data from chemical suppliers and general knowledge of related isoindoline structures. This compound appears to be a novel or largely uncharacterized molecule, necessitating experimental investigation to elucidate its properties and biological activities.

Core Compound Information

2-Benzylisoindoline-4-carboxylic acid is a heterocyclic organic compound containing an isoindoline core structure, which is a bicyclic system composed of a fused benzene and pyrrolidine ring. A benzyl group is attached to the nitrogen atom of the pyrrolidine ring, and a carboxylic acid group is substituted at the 4-position of the benzene ring.

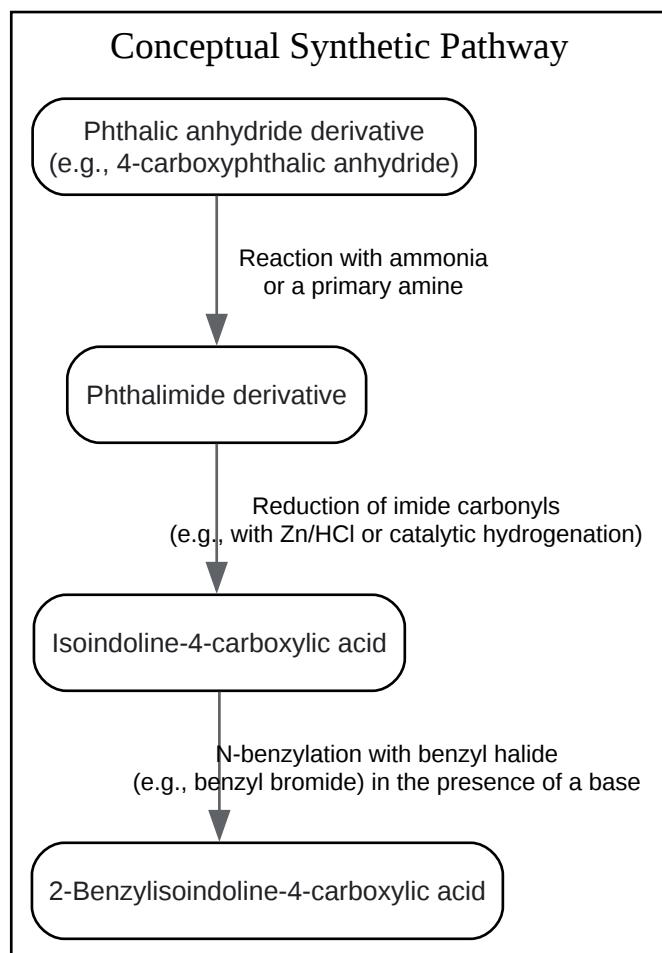
Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	127169-17-9	Chemical Supplier Catalogs
Molecular Formula	C ₁₆ H ₁₅ NO ₂	Chemical Supplier Catalogs
Molecular Weight	253.30 g/mol	Chemical Supplier Catalogs
Appearance	White to off-white solid (Predicted)	Chemical Supplier Catalogs
Boiling Point	406.4 ± 45.0 °C (Predicted)	Chemical Supplier Catalogs
Density	1.263 ± 0.06 g/cm ³ (Predicted)	Chemical Supplier Catalogs
pKa	3.68 ± 0.20 (Predicted)	Chemical Supplier Catalogs
Storage	Sealed in dry, room temperature	Chemical Supplier Catalogs

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols for **2-Benzylisoindoline-4-carboxylic acid** are not available in the current scientific literature. However, a plausible synthetic route can be conceptualized based on general organic chemistry principles for the formation of N-substituted isoindolines and the functionalization of aromatic rings.

A potential synthetic approach could involve the following conceptual steps. Please note this is a hypothetical pathway and would require experimental validation.



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Caption: A hypothetical synthetic route for **2-Benzylisoindoline-4-carboxylic acid**.

Biological Activity and Potential Applications

While there is no specific biological data for **2-Benzylisoindoline-4-carboxylic acid**, the isoindoline scaffold is a recognized pharmacophore present in a variety of biologically active molecules. Derivatives of isoindoline have been reported to exhibit a wide range of pharmacological activities, including but not limited to:

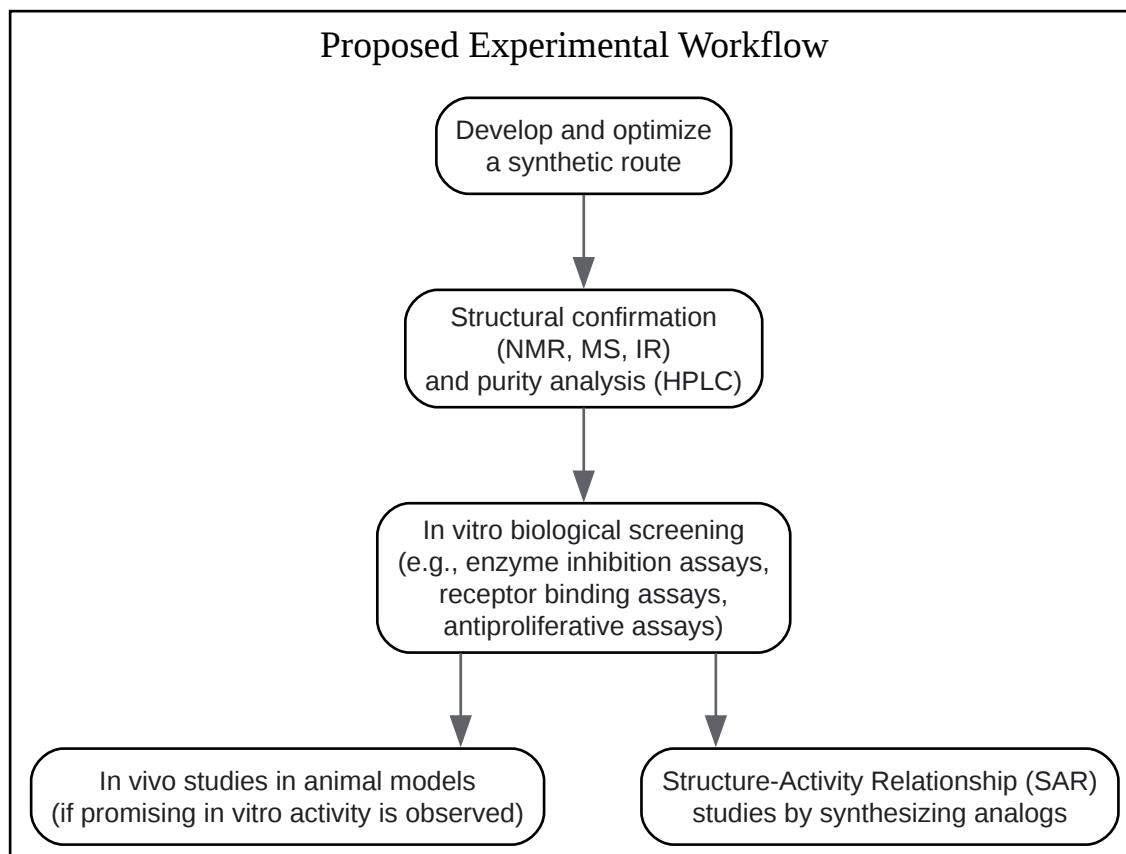
- **Analgesic and Anti-inflammatory Effects:** Certain isoindoline derivatives have shown promise as non-steroidal anti-inflammatory drugs (NSAIDs) and analgesics.

- Enzyme Inhibition: The isoindoline core has been incorporated into inhibitors of various enzymes, such as carbonic anhydrases and cholinesterases.
- Central Nervous System (CNS) Activity: Some isoindoline-based compounds have been investigated for their potential in treating neurological and psychiatric disorders.

Given the presence of the carboxylic acid and benzyl moieties, **2-Benzylisoindoline-4-carboxylic acid** could be investigated for similar activities. The carboxylic acid group may facilitate interactions with biological targets through hydrogen bonding and ionic interactions, while the benzyl group can provide hydrophobic interactions.

Future Research Directions

The lack of available data for **2-Benzylisoindoline-4-carboxylic acid** presents an opportunity for novel research in medicinal chemistry and drug discovery. The following experimental workflows are proposed for the initial characterization of this compound.



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Caption: A proposed workflow for the investigation of **2-Benzylisoindoline-4-carboxylic acid**.

Conclusion

2-Benzylisoindoline-4-carboxylic acid (CAS 127169-17-9) is a chemical compound for which there is a significant gap in the scientific literature. While its basic chemical properties can be sourced from suppliers, its synthesis, biological activity, and potential applications remain to be explored. The isoindoline core suggests that this molecule could be a valuable starting point for the development of new therapeutic agents. Further experimental investigation is required to unlock the potential of this compound for researchers, scientists, and drug development professionals.

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